Technical Safety Guide: 4-(Benzyloxy)-3-bromo-5-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(Benzyloxy)-3-bromo-5-methoxybenzaldehyde*
CAS No.:	*2556-04-9*
Cat. No.:	*B1269393*

Get Quote

Document Control:

- Target Compound: **4-(Benzyloxy)-3-bromo-5-methoxybenzaldehyde**
- Synonyms: 5-Bromo-4-benzyloxy-3-methoxybenzaldehyde; O-Benzyl-5-bromovanillin
- CAS Registry Number: 2556-04-9[1]
- Molecular Formula: $C_{15}H_{13}BrO_3$[1][2]
- Molecular Weight: 321.17 g/mol

Physicochemical Profile & Structural Alerts

Understanding the physical nature of this compound is the first line of defense. As a brominated aromatic aldehyde with a benzyl ether motif, it presents specific stability challenges that dictate handling protocols.

© 2026 BenchChem. All rights reserved.

Property	Specification / Characteristic	Implications for Safety
Physical State	Solid (Crystalline powder)	Dust inhalation risk; requires local exhaust ventilation (LEV).
Color	White to pale yellow/beige	Discoloration (darkening) indicates oxidation to carboxylic acid.
Solubility	Soluble in DCM, DMSO, DMF, Ethyl Acetate	Permeates nitrile gloves in solution; double-gloving recommended.
Reactivity	Air Sensitive (Aldehyde moiety)	Auto-oxidation forms 4-(benzyloxy)-3-bromo-5-methoxybenzoic acid.
Melting Point	~95–100 °C (Analog estimate)	Stable solid at RT, but avoid high-heat drying without vacuum.

Structural Hazard Analysis

- Aldehyde Group (-CHO): The primary site of reactivity. It is susceptible to aerobic oxidation (forming acidic impurities) and Schiff base formation with biological amines (proteins/DNA), leading to potential sensitization.
- Aryl Bromide (-Br): Increases lipophilicity and potential bioaccumulation. While less reactive than alkyl halides, it serves as a handle for metal-catalyzed cross-coupling (Suzuki/Buchwald), implying this compound is often handled alongside palladium catalysts and organoboron reagents.
- Benzyl Ether (-OBn): Generally stable, but can undergo hydrogenolysis or cleavage under strong acidic conditions, releasing benzyl cations (potential alkylating agents).

Hazard Identification (GHS Classification)

© 2026 BenchChem. All rights reserved.

While specific toxicological data for this exact intermediate is often limited in public databases, its structural class (polysubstituted benzaldehydes) dictates the following GHS Classifications based on Structure-Activity Relationships (SAR).

Signal Word:WARNING

Hazard Class	H-Code	Hazard Statement	Mechanism of Action
Skin Irritation	H315	Causes skin irritation	Lipophilic penetration of the stratum corneum; aldehyde reactivity with skin proteins.
Eye Irritation	H319	Causes serious eye irritation	Direct chemical insult to corneal epithelium.
STOT - SE	H335	May cause respiratory irritation	Inhalation of dust/vapors irritates mucous membranes.
Sensitization	H317	May cause allergic skin reaction	(Precautionary assignment) Aldehydes are known haptens.

Synthesis-Driven Hazard Assessment

In a research setting, the safety profile of a compound is inseparable from its synthesis precursors. This compound is typically synthesized via the benzylation of 5-bromovanillin.

Reaction: 5-Bromovanillin + Benzyl Bromide (+ Base)

Product

Impurity Carryover Risks

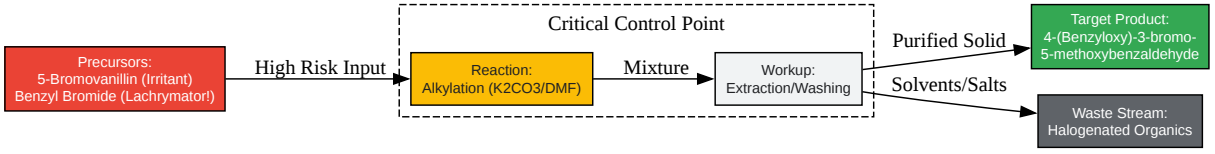
© 2026 BenchChem. All rights reserved.

Researchers must be vigilant for residual reagents, which are significantly more hazardous than the product itself:

- Benzyl Bromide (Precursor): A potent lachrymator and alkylating agent. Even trace amounts (ppm) in the final product can cause severe eye pain and respiratory distress.
  - Detection: Sharp, pungent odor distinct from the aromatic aldehyde smell.
- 5-Bromovanillin (Precursor): Phenolic irritant.

Visualization: Synthesis & Hazard Flow

The following diagram illustrates the hazard evolution during the synthesis and purification workflow.



Click to download full resolution via product page

Caption: Hazard evolution from lachrymatory precursors to the final irritant solid. Critical control points involve removing unreacted benzyl bromide.

Safe Handling & Storage Protocols

Engineering Controls

- Solid Handling: All weighing and transfer of the solid must be performed inside a fume hood or a powder containment enclosure to prevent inhalation.
- Static Control: Dry organic powders can generate static charge. Use anti-static spatulas and ground glassware during transfer.

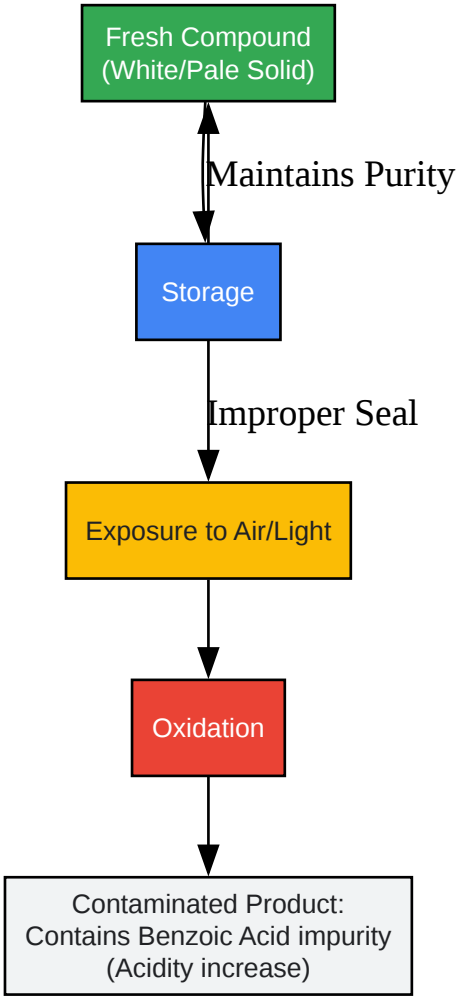
Personal Protective Equipment (PPE)[3][4]

© 2026 BenchChem. All rights reserved.

- Eyes: Chemical safety goggles (ANSI Z87.1). Face shield required if handling large scales (>10g) where splash risk exists.
- Hands: Nitrile gloves (minimum thickness 0.11 mm). If dissolved in DCM or THF, use Laminate (Silver Shield) gloves or double-gloving protocols, as these solvents permeate nitrile rapidly, carrying the aldehyde through to the skin.
- Respiratory: If LEV is unavailable (not recommended), use a half-face respirator with P100 (dust) and OV (Organic Vapor) cartridges.

Storage & Stability Logic

Aldehydes oxidize over time. The "Quality-Safety" loop is critical here: degraded material is not just useless; it changes the solubility and acidity profile.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: The degradation pathway of benzaldehydes. Storage under inert atmosphere prevents formation of acidic impurities.

Emergency Response Protocols

First Aid

- Eye Contact: Immediately flush with water for 15 minutes.[3][4] Lift eyelids to ensure irrigation. Note: If residual benzyl bromide is suspected, extend flushing time and seek immediate ophthalmological review.
- Skin Contact: Wash with soap and copious water.[3][5] Do not use alcohol/solvents (enhances absorption).
- Inhalation: Remove to fresh air. If breathing is difficult, administer oxygen.

Spill Management

- Small Spill (Solid): Wet the powder slightly with an inert solvent (like heptane) or water mist to prevent dusting, then sweep up into a waste container.
- Decontamination: Clean the surface with a dilute solution of sodium bisulfite ($NaHSO_3$). Bisulfite reacts with aldehydes to form water-soluble adducts, effectively neutralizing residues.

References

- Santa Cruz Biotechnology.4-Benzyloxy-3-bromo-5-methoxy-benzaldehyde (CAS 2556-04-9) Product Data.[1] Retrieved from
- PubChem.4-Benzyloxy-2-bromo-5-methoxybenzaldehyde (Isomer/Analog Data).[2] National Library of Medicine. Retrieved from
- Sigma-Aldrich.Safety Data Sheet: 3-Benzyloxy-4-methoxybenzaldehyde (Structural Analog). Retrieved from

© 2026 BenchChem. All rights reserved.

- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets.[6] 29 CFR 1910.1200.[6][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Benzyloxy-3-bromo-5-methoxy-benzaldehyde | CAS 2556-04-9 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. 4-Benzyloxy-2-bromo-5-methoxy-benzaldehyde | C15H13BrO3 | CID 968840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Safety Guide: 4-(Benzyloxy)-3-bromo-5-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269393/docs#technical-safety-guide-4-benzyloxy-3-bromo-5-methoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.